

Thenylchlor herbicide resistance class HRAC K3

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Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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Thenylchlor Herbicide Profile

The table below summarizes the core identity and properties of **Thenylchlor**.

Property	Description
HRAC MoA Group [1] [2] [3]	K3
WSSA MoA Group [1] [3]	15
Chemical Family [1]	Chloroacetamide
Mode of Action [1]	Inhibition of Very Long Chain Fatty Acids (VLCFAs) , leading to the inhibition of cell division.
IUPAC Name [1]	2-chloro-N-(3-methoxy-2-thenyl)-2',6'-dimethylacetanilide
Molecular Formula [1]	C ₁₆ H ₁₈ ClNO ₂ S
CAS RN [1]	96491-05-3

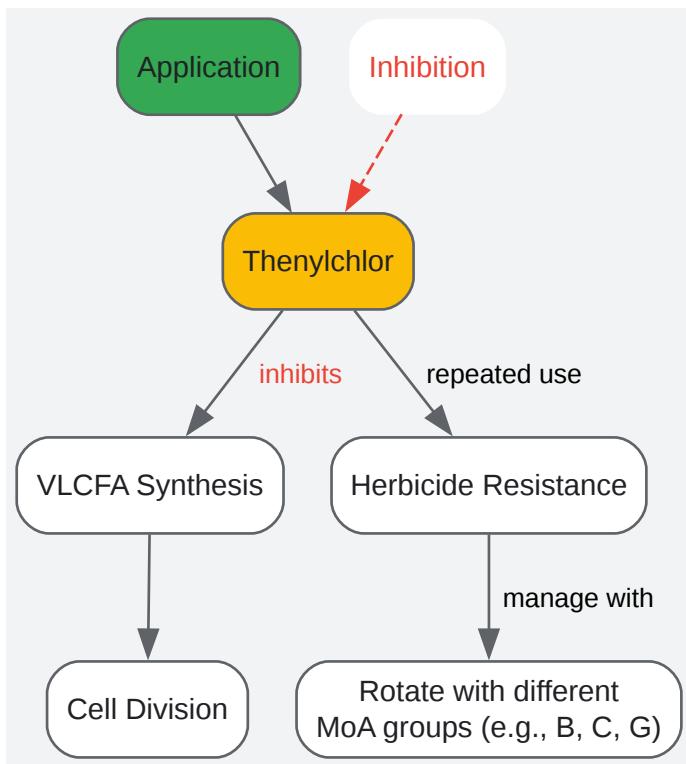
Environmental Fate and Ecotoxicology Data

The table below presents available data on the environmental behavior and toxicity of **Thenylchlor**.

Parameter	Value	Notes
Solubility in Water (20°C, pH 7) [1]	11.0 mg l ⁻¹	Moderate
Octanol-Water Partition Coefficient (Log P) [1]	3.53	High
Soil Degradation (DT ₅₀ , aerobic) [1]	14 days	Non-persistent; general literature range 1-3 weeks.
Vapour Pressure (20°C) [1]	0.028 mPa	Low volatility
Mammalian Acute Oral LD ₅₀ (Rat) [1]	> 5000 mg kg ⁻¹	Low toxicity
Avian Acute LD ₅₀ (Bobwhite quail) [1]	2000 mg kg ⁻¹	Moderate
Earthworm Acute 14-day LC ₅₀ [1]	1000 mg kg ⁻¹	Moderate

Mode of Action and Resistance Management

The following diagram illustrates the inhibitory pathway of **Thenylchlor** and the logical framework for resistance management.



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*Figure 1: **Thenylchlor** inhibits VLCFA synthesis, disrupting cell division. Repeated use selects for resistant weeds, managed by rotating herbicide MoA groups.*

- **Site of Action:** **Thenylchlor** is a **Very Long Chain Fatty Acid (VLCFA) inhibitor** [1] [3]. VLCFAs are essential components for constructing cell membranes and waxes in plants.
- **Physiological Effect:** By disrupting the synthesis of these fatty acids, **Thenylchlor** primarily **inhibits cell division** [1]. This action is most effective on germinating seeds and young, developing shoots and roots of susceptible weeds.
- **Resistance Management Strategy:** Weeds resistant to **Thenylchlor** (K3/15) will likely show cross-resistance to other herbicides within the same group [3]. Effective resistance management requires rotating or mixing **Thenylchlor** with herbicides from unrelated MoA groups, such as synthetic auxins (Group O/4), EPSP synthase inhibitors (Group G/9), or ALS inhibitors (Group B/2) [2] [3].

Experimental Protocol Guidance

While the search results do not provide a specific step-by-step protocol for evaluating **Thenylchlor** resistance, the general methodology can be inferred from standard plant science research practices.

- **Resistance Bioassay (Whole-Plant Pot Test):** This is the standard method for confirming herbicide resistance.
 - **Plant Material:** Collect seeds from suspected resistant (R) and known susceptible (S) weed populations.
 - **Herbicide Treatment:** Grow plants in a controlled environment. At the recommended growth stage (e.g., 1-2 leaf stage), apply a range of **Thenylchlor** doses, including a commercial field rate and a zero-control.
 - **Application:** Use a laboratory sprayer equipped with a flat-fan nozzle that delivers a precise volume (e.g., 200 L ha⁻¹) at a standardized pressure.
 - **Data Collection:** After 21-28 days, evaluate the above-ground fresh weight or dry weight of the plants. The dose required to reduce plant growth by 50% (GR₅₀) is calculated for both R and S populations.
 - **Resistance Factor (RF):** Calculate the RF as $RF = GR_{50} (R) / GR_{50} (S)$. An RF significantly greater than 1 indicates resistance.

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References

1. Thenylchlor (Ref: NSK 850) - AERU [sitem.herts.ac.uk]
2. Articles HRAC [web.archive.org]
3. classification - Wikipedia HRAC [en.wikipedia.org]

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